

An In-Depth Technical Guide to Azocan-2-one

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Compound of Interest

Compound Name: 2-Azacyclooctanone

Cat. No.: B1197962

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Introduction

In the landscape of heterocyclic organic chemistry, medium-sized ring lactams represent a pivotal class of compounds with significant implications in polymer science and medicinal chemistry. Among these, Azocan-2-one, an eight-membered cyclic amide, serves as a critical monomer and a versatile synthetic intermediate.^[1] This guide provides an in-depth technical overview of Azocan-2-one, focusing on its fundamental properties, synthesis, and key applications for professionals in research and drug development. The primary objective is to furnish a comprehensive resource that elucidates the causality behind its chemical behavior and synthetic pathways, thereby empowering researchers to leverage its full potential.

Nomenclature and Chemical Identification

A clear and unambiguous identification of a chemical entity is paramount for scientific communication and regulatory compliance.

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound commonly referred to as **2-Azacyclooctanone** is Azocan-2-one.^{[1][2]} The name is derived from "azocane," the systematic name for a saturated eight-membered ring containing one nitrogen atom, with the "-2-one" suffix indicating the carbonyl group's position.^[3]

This compound is also widely known by several synonyms, which are frequently encountered in literature and commercial listings^{[1][4][5]}:

- Enantholactam

- ω -Heptanolactam or omega-Heptanolactam[4][6]
- Heptanolactam
- Hexahydro-2(1H)-azocinone[1]
- 7-Heptanelactam[4]

Key Identifiers:

- CAS Number: 673-66-5[1][2][6][7]
- Molecular Formula: C₇H₁₃NO[1][2][6][7]
- InChI Key: CJYXCQLOZNIMFP-UHFFFAOYSA-N[1][2][7]

Physicochemical and Structural Properties

Understanding the physical and chemical properties of Azocan-2-one is fundamental to its application in synthesis and material science. The eight-membered ring structure imparts significant conformational flexibility, while the planar amide bond introduces structural constraints, influencing its reactivity and intermolecular interactions.[1]

Chemical Structure Diagram

Caption: Chemical structure of Azocan-2-one.

Data Summary Table

For ease of reference, the key physicochemical properties of Azocan-2-one are summarized below.

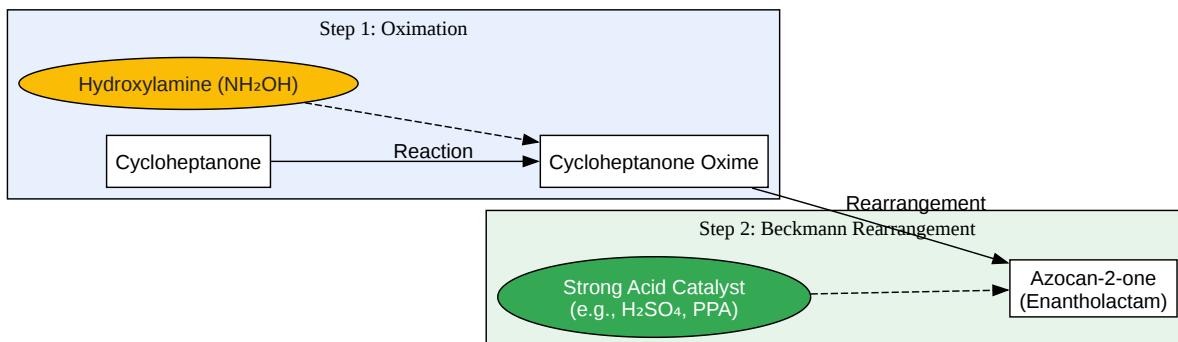
Property	Value	Source
Molecular Weight	127.18 g/mol	[1] [6]
Appearance	White to brown crystalline powder/solid	[7] [8]
Melting Point	35-38 °C	[8]
Boiling Point	148-150 °C at 10 mm Hg	[8]
Flash Point	>110 °C (>230 °F)	[8]
Purity	≥95-97% (Typical commercial grades)	[6] [7]
Topological Polar Surface Area (TPSA)	29.1 Å ²	[6]
LogP	1.06 - 1.40	[6] [9]

Synthesis and Manufacturing: The Beckmann Rearrangement

The most prominent and industrially significant method for synthesizing cyclic lactams, including Azocan-2-one, is the Beckmann rearrangement.[\[10\]](#)[\[11\]](#) This acid-catalyzed reaction transforms a cyclic ketoxime into its corresponding lactam.[\[12\]](#) The archetypal example is the conversion of cyclohexanone oxime to caprolactam, the precursor for Nylon 6.[\[10\]](#)

Workflow for the Synthesis of Azocan-2-one

The synthesis of Azocan-2-one follows a two-step process starting from cycloheptanone.



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Caption: Role of Azocan-2-one in Polyamide 7 synthesis.

Polyamide 7 exhibits properties that make it a valuable engineering thermoplastic, often compared to Polyamide 6 (from caprolactam). Its lower moisture absorption compared to Polyamide 6 results in better dimensional stability and retention of mechanical properties in humid environments. This makes it suitable for applications requiring high performance and durability, such as specialty fibers, filaments, and engineering plastics.

Medicinal Chemistry and Drug Development

While Azocan-2-one itself is not a therapeutic agent, its scaffold is a valuable building block for synthesizing more complex, biologically active molecules. [1] Its derivatives have been investigated for a range of potential therapeutic applications. The lactam ring can be opened or modified to create linear or heterocyclic structures that are central to many pharmacophores. Research has shown that derivatives of Azocan-2-one may exhibit inhibitory effects on enzymes like acetylcholinesterase and butyrylcholinesterase, which are targets in neurodegenerative disease research. [1] Furthermore, other derivatives have shown potential as anticonvulsant and antitumor agents. [1]

Agrochemicals

Azocan-2-one has been identified as having plant growth inhibitory activity, suggesting its potential use or the use of its derivatives in developing new plant growth regulators. [1][8]

Safety and Handling

As a Senior Application Scientist, it is imperative to emphasize the safe handling of all chemical reagents. Azocan-2-one requires careful handling in a laboratory or industrial setting.

- Hazard Classification: The compound is classified as harmful if swallowed (Acute Toxicity 4), causes skin irritation (Skin Irritant 2), causes serious eye irritation (Eye Irritant 2), and may cause respiratory irritation (STOT SE 3). [13][14]* Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles or a face shield, chemical-resistant gloves, and a lab coat. [13] Work should be conducted in a well-ventilated area or a chemical fume hood. [13]* Handling: Avoid contact with skin, eyes, and clothing. [13][15] Wash hands thoroughly after handling. [13] Do not eat, drink, or smoke in areas where the chemical is used. [13]* Storage: Store in a tightly closed container in a dry, well-ventilated place. [13]* First Aid:

- If Swallowed: Immediately call a poison center or doctor. [13] * If on Skin: Wash with plenty of water and soap. [13] * If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [13] * If Inhaled: Remove person to fresh air and keep comfortable for breathing. [13]

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